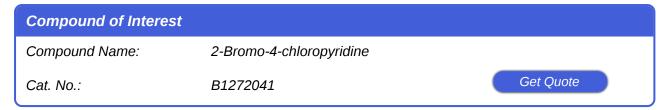


# Technical Guide: Solubility Profile of 2-Bromo-4chloropyridine

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of the solubility of **2-Bromo-4-chloropyridine**, a key intermediate in the pharmaceutical and agrochemical industries. Due to the limited availability of specific quantitative solubility data in public literature, this document summarizes the known qualitative solubility characteristics and presents a generalized experimental protocol for determining its solubility. This guide is intended to assist researchers and professionals in handling, utilizing, and developing processes involving this compound.

### Introduction

**2-Bromo-4-chloropyridine** (CAS No. 22918-01-0) is a halogenated pyridine derivative essential for the synthesis of a variety of biologically active molecules. Its utility as a building block in the creation of novel compounds, including pharmaceuticals and agrochemicals, makes a thorough understanding of its physical and chemical properties, particularly its solubility, crucial for reaction optimization, formulation development, and process scale-up.

## **Physicochemical Properties**

A summary of the key physicochemical properties of **2-Bromo-4-chloropyridine** is provided in the table below.



Property	Value	Reference(s)
Molecular Formula	C₅H₃BrCIN	[1]
Molecular Weight	192.44 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid	[2]
Melting Point	12-17 °C	[3]
Boiling Point	84-86 °C	[2]
Density	~1.736 g/cm³	[4]

## **Solubility Profile**

While specific quantitative solubility data for **2-Bromo-4-chloropyridine** is not readily available in the public domain, qualitative descriptions of its solubility in various solvents have been reported. This information is summarized in the table below.

Solvent	Solubility	Reference(s)
Methanol	Soluble	[5][6]
Chloroform	Soluble	
Dimethyl sulfoxide (DMSO)	Soluble	
Water	Not miscible or difficult to mix (inferred from isomer data)	[7]

The general principle of "like dissolves like" suggests that **2-Bromo-4-chloropyridine**, a moderately polar molecule, will exhibit greater solubility in polar organic solvents and limited solubility in non-polar solvents and water.

## **Experimental Protocol for Solubility Determination**

The following is a generalized experimental protocol for determining the equilibrium solubility of a compound like **2-Bromo-4-chloropyridine**, based on the widely used shake-flask method.[8]



#### 4.1. Materials

#### 2-Bromo-4-chloropyridine

- Selected solvents (e.g., water, methanol, ethanol, acetonitrile, tetrahydrofuran, toluene)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- · Volumetric flasks and pipettes

#### 4.2. Procedure

- · Preparation of Saturated Solution:
  - Add an excess amount of 2-Bromo-4-chloropyridine to a vial containing a known volume of the selected solvent. The excess solid should be visible to ensure that the solution is saturated.
  - Seal the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Separation:
  - After the equilibration period, allow the vials to stand to let the excess solid settle.
  - Centrifuge the vials to further separate the undissolved solid.



 Carefully withdraw a sample of the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.

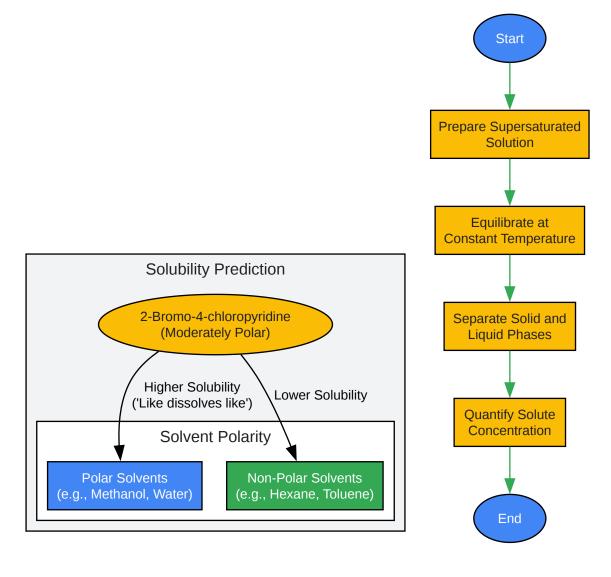
#### · Quantification:

- Prepare a series of standard solutions of 2-Bromo-4-chloropyridine of known concentrations in the same solvent.
- Analyze the standard solutions using a validated analytical method (e.g., HPLC) to generate a calibration curve.
- Dilute the filtered saturated solution as necessary to fall within the range of the calibration curve.
- Analyze the diluted sample and determine the concentration of 2-Bromo-4chloropyridine using the calibration curve.
- Data Reporting:
  - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L, at the specified temperature.

### **Visualizations**

The following diagrams illustrate the logical relationships in solubility determination and a general experimental workflow.





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